

Compound of Interest

Compound Name: Calyciphylline A

Cat. No.: B15591204

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calyciphylline A is a member of the complex and structurally diverse family of Daphniphyllum alkaloids. These natural products, isolated from plants

Molecular Profile

The fundamental molecular properties of **Calyciphylline A** are summarized in the table below.

Property
Molecular Formula
Molecular Weight
IUPAC Name
CAS Number

Synthetic Strategies

The total synthesis of **Calyciphylline A** and its analogues is a formidable challenge in organic chemistry, prompting the development of numerous intricate

Core Synthetic Approaches:

- **Intramolecular Reactions:** Many synthetic routes rely on intramolecular reactions to forge the intricate ring systems. These include:
 - **Michael Addition:** Formation of carbon-carbon bonds through the addition of a nucleophile to an α,β -unsaturated carbonyl compound within the same molecule.
 - **Aldol Cyclization:** A stereocontrolled intramolecular aldol reaction has been pivotal in constructing the ABC-tricyclic framework of **Calyciphylline A**.
 - **Diels-Alder Reaction:** This powerful cycloaddition has been utilized to form key six-membered rings within the core structure.^{[7][8]}
 - **Nazarov Cyclization:** An electrocyclic reaction of a divinyl ketone to form a cyclopentenone, which has been applied in the synthesis of the five-membered ring in **Calyciphylline A**.
- **Palladium-Catalyzed Reactions:** Palladium catalysis has been instrumental in various bond-forming reactions, offering high efficiency and selectivity for cross-couplings.
- **Mannich-type Reactions:** These reactions are employed for the synthesis of β -amino carbonyl compounds, which are valuable intermediates in alkaloid synthesis.

The following diagram illustrates a generalized workflow for the synthesis of a **Calyciphylline A**-type alkaloid, highlighting the key stages of core construction.

```
graph TD
    subgraph "Calyciphylline_A_Synthesis_Workflow"
        direction LR
        A[Core Fragment A] -- "Michael Addition" --> B[Intermediate B]
        B -- "Aldol Cyclization" --> C[Intermediate C]
        C -- "Diels-Alder Reaction" --> D[Intermediate D]
        D -- "Nazarov Cyclization" --> E[Intermediate E]
        E -- "Palladium-Catalyzed Reaction" --> F[Intermediate F]
        F -- "Mannich-type Reaction" --> G[Final Product]
    end
```

```
A [label="Simple Starting Materials", fillcolor="#F1F3F4", fontcolor="#202124"];
B [label="Assembly of Key Fragments", fillcolor="#F1F3F4", fontcolor="#202124"];
C [label="Construction of\nPolycyclic Core\n(e.g., Diels-Alder, Aldol Cyclization)", fillcolor="#FBBC05", fontcolor="#202124"];
D [label="Late-Stage\nFunctionalization", fillcolor="#4285F4", fontcolor="#FFFFFF"];
E [label="Calyciphylline A Analogue", fillcolor="#34A853", fontcolor="#FFFFFF"];
```

```
A -> B [label="Multi-step synthesis"];
B -> C [label="Key Cyclization Reactions"];
C -> D [label="Oxidation/Reduction,\nProtecting Group Chemistry"];
D -> E [label="Final Transformations"];
}
```

Caption: A potential neurotrophic signaling pathway modulated by NGF.

Conclusion

Calyciphylline A remains a molecule of significant interest due to its complex structure and the potential bi

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